

Personal protective equipment for handling Fargesin

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Compound of Interest

Compound Name: Fargesin

Cat. No.: B607417

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Essential Safety & Handling Guide for Fargesin

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Fargesin** in a laboratory setting. The following procedures are based on standard laboratory safety protocols for research chemicals of unknown toxicity, as a comprehensive Safety Data Sheet (SDS) for **Fargesin** is not publicly available.

Chemical and Physical Properties

A summary of the known properties of **Fargesin** is provided below.

Property	Value	Source
CAS Number	31008-19-2	[1][2][3]
Molecular Formula	C ₂₁ H ₂₂ O ₆	[1][2][3][4]
Molecular Weight	370.40 g/mol	[1][2]
Purity	≥95% to ≥98%	[1][3]
Appearance	Solid powder	[2]
Botanical Source	Magnoliae flos	[1]

Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **Fargesin** and ensure laboratory safety.

Condition	Recommendation	Source
Long-Term Storage	Store in a tightly sealed container, protected from light and air. Recommended to be refrigerated or frozen.	[1]
Powder: -20°C for up to 3 years.	[2]	
Solution Storage	Prepare solutions on the day of use. If advance preparation is necessary, store aliquots in tightly sealed vials at -20°C for up to two weeks.	[1]
General Handling	For research use only. Not for human, therapeutic, or diagnostic use.	[3]

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a cautious approach is warranted. The following PPE is mandatory when handling **Fargesin**:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: If handling large quantities or if there is a risk of aerosolization, use a respirator with an appropriate filter.

Emergency Procedures

First Aid Measures

In the event of exposure, follow these general first aid procedures for chemical contact:

Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[5][6]
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.	[5][6]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.	[5][6]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[5]

Spill Response Workflow

A spill of **Fargesin** should be handled promptly and safely. The following diagram outlines the general procedure for a minor spill. For large spills, evacuate the area and contact your institution's environmental health and safety department.



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Caption: Workflow for handling a minor laboratory spill of **Fargesin**.

Disposal Plan

All waste containing **Fargesin**, including contaminated PPE and cleaning materials, must be treated as hazardous chemical waste.

- Collection: Collect all **Fargesin** waste in a designated, sealed, and clearly labeled hazardous waste container.
- Storage: Store the waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal by your institution's certified hazardous waste management provider. Do not dispose of **Fargesin** down the drain or in regular trash.

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References

- 1. CAS 31008-19-2 | Fargesin [phytopurify.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. usbio.net [usbio.net]
- 4. (+)-Fargesin | C₂₁H₂₂O₆ | CID 10926754 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 6. en.hesperian.org [en.hesperian.org]
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